

Lendrum's Phloxine-Tartrazine Staining for Paneth Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: *Phloxin*

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For Researchers, Scientists, and Drug Development Professionals

Lendrum's **Phloxine**-Tartrazine staining method is a valuable histological technique for the identification of Paneth cells, which are specialized secretory epithelial cells located in the crypts of the small intestine.^{[1][2]} These cells are characterized by the presence of large, acidophilic granules containing antimicrobial peptides, such as lysozyme and defensins, which play a crucial role in innate immunity and maintaining the intestinal homeostasis.^{[2][3]} The **Phloxine**-Tartrazine stain selectively colors these granules, allowing for their clear visualization and quantification. This document provides detailed application notes and a comprehensive protocol for the successful application of this staining method in a research setting.

Principle of the Method

The **Phloxine**-Tartrazine stain is a sequential method that relies on the differential affinity of tissue components for the two acidic dyes. **Phloxine** B, a red anionic dye, initially stains the cytoplasm and other acidophilic structures.^[4] The subsequent application of a saturated solution of Tartrazine in cellosolve acts as a differentiator.^{[4][5]} Tartrazine, a yellow azo dye, displaces the **phloxine** from less acidic tissue elements, which then take on a yellow appearance.^{[4][5]} However, the intensely acidophilic granules of Paneth cells retain the red **phloxine** stain, creating a striking contrast against the yellow background.^{[1][4]} Nuclei are typically counterstained with a hematoxylin solution, appearing blue.^{[4][6]}

Applications in Research and Drug Development

- Identification and Enumeration of Paneth Cells: The primary application is the clear visualization and quantification of Paneth cells in tissue sections.[7] This is crucial for studying the impact of various conditions, such as inflammatory bowel disease (IBD), intestinal infections, and the effects of novel therapeutics on the intestinal epithelium.[8]
- Assessment of Paneth Cell Metaplasia: This method can be used to identify the presence of Paneth cells in ectopic locations, such as the colon, a condition known as Paneth cell metaplasia, which is often associated with chronic inflammation.
- Evaluation of Intestinal Mucosal Health: Changes in the number, morphology, or degranulation of Paneth cells can serve as an indicator of intestinal health and the host's innate immune status.
- Study of Intestinal Stem Cell Niche: Paneth cells are a key component of the intestinal stem cell (ISC) niche, providing essential signaling molecules.[9] Visualizing Paneth cells is therefore important in studies focused on intestinal regeneration and repair.

Quantitative Data Presentation

While specific quantitative data from individual studies are not presented here, the following table summarizes the expected staining results, which can be used for qualitative and semi-quantitative analysis of tissue sections.

Tissue Component	Expected Color
Paneth Cell Granules	Bright Red / Purple-Red[4][10]
Nuclei	Blue[4][6]
Cytoplasm	Yellow (can be pinkish with shorter tartrazine differentiation)[4]
Muscle	Yellow
Collagen	Yellow
Erythrocytes	Red
Background	Yellow[4][6]

Experimental Protocols

This protocol is a synthesis of methodologies described in the cited literature.[4][10][11]

Reagents and Solutions

Solution	Components	Preparation Instructions
Mayer's Hematoxylin	Commercially available or prepared in-house.	N/A
Phloxine Solution (Solution A)	Phloxine B: 0.5 gCalcium Chloride: 0.5 gDistilled Water: 100 mL	Dissolve Phloxine B and Calcium Chloride in distilled water.[4][10]
Tartrazine Solution (Solution B)	Tartrazine: Saturated solution2-Ethoxyethanol (Cellosolve): 100 mL	Add Tartrazine to 2-Ethoxyethanol until no more dissolves.[4][10]

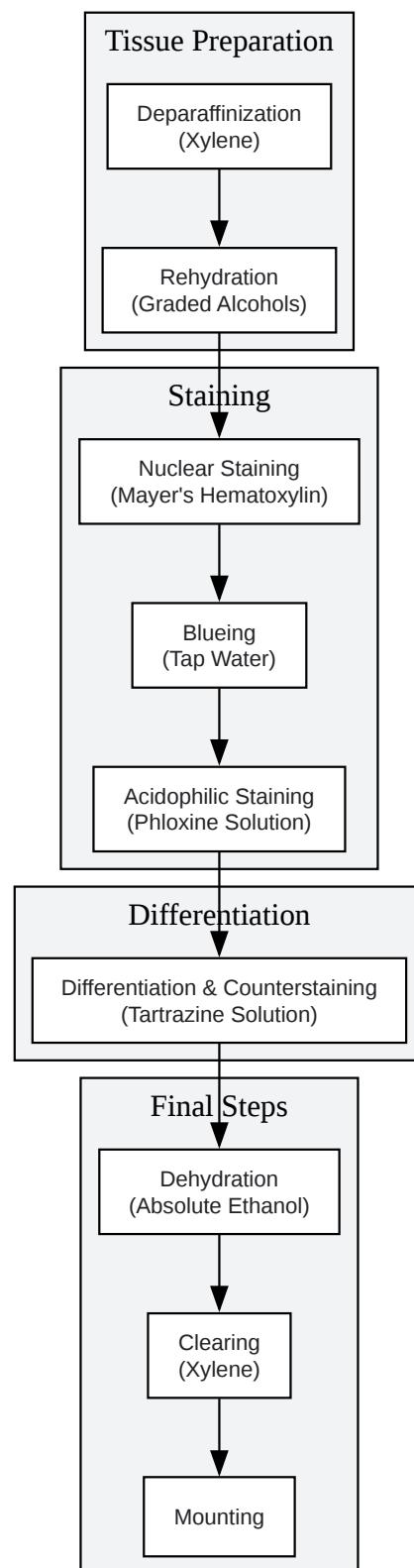
Staining Procedure

- Deparaffinization and Rehydration:
 - Deparaffinize 5µm paraffin sections in xylene (2 changes, 5 minutes each).

- Rehydrate through graded alcohols: 100% ethanol (2 changes, 3 minutes each), 95% ethanol (3 minutes), 70% ethanol (3 minutes).
- Rinse in running tap water.
- Nuclear Staining:
 - Stain in Mayer's Hematoxylin for 5-10 minutes.[11]
 - Wash in running tap water for 5-15 minutes until the sections "blue".[4][11]
- **Phloxine** Staining:
 - Place slides in the **Phloxine** solution (Solution A) for 20-30 minutes.[4][11]
 - Rinse briefly in tap water.[4]
- Differentiation and Counterstaining:
 - Blot the slide almost dry to remove all traces of water, which can interfere with the tartrazine step.[4]
 - Rinse with the Tartrazine solution (Solution B) to remove remaining water and discard this initial rinse.[4]
 - Place in the Tartrazine solution (Solution B) and differentiate until Paneth cell granules are bright red and the background is yellow. This step requires microscopic control and the time can vary significantly.[4][11]
- Dehydration and Mounting:
 - Rinse thoroughly but briefly in absolute ethanol. Do not rinse with water at this stage.[4]
 - Dehydrate in fresh absolute ethanol (2 changes, 2 minutes each).
 - Clear in xylene (2 changes, 3 minutes each).
 - Mount with a resinous mounting medium.

Visualizations

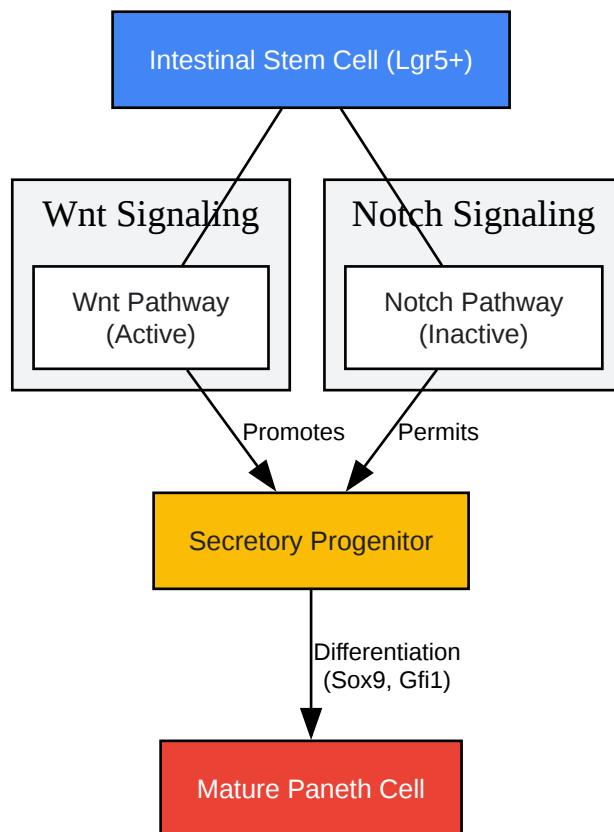
Experimental Workflow: Lendrum's Phloxine-Tartrazine Staining



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Caption: Workflow for Lendrum's **Phloxine**-Tartrazine Staining.

Signaling Pathway: Paneth Cell Differentiation



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Caption: Simplified Paneth Cell Differentiation Pathway.

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References

- 1. researchgate.net [researchgate.net]
- 2. Frontiers | From birth to death: The hardworking life of Paneth cell in the small intestine [frontiersin.org]
- 3. mdpi.com [mdpi.com]

- 4. stainsfile.com [stainsfile.com]
- 5. stainsfile.com [stainsfile.com]
- 6. engscientific.com [engscientific.com]
- 7. Mucosal T cells regulate Paneth and intermediate cell numbers in the small intestine of *T. spiralis*-infected mice - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Protocols for Analyzing the Role of Paneth Cells in Regenerating the Murine Intestine using Conditional Cre-lox Mouse Models - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Paneth cells mediated the response of intestinal stem cells at the early stage of intestinal inflammation in the chicken - PMC [pmc.ncbi.nlm.nih.gov]
- 11. [Histonet] Lendum's stain for Paneth Cells [histonet.utsouthwestern.narkive.com]
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